

Application Note: Solubility & Formulation Strategies for Seliciclib (CAS 186319-68-6)

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Compound of Interest

Compound Name: 186319-68-6

CAS No.: 186319-68-6

Cat. No.: B612485

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Abstract & Compound Profile

Seliciclib (also known as (R)-Roscovitine or CYC202) is a potent, selective, orally bioavailable purine analog that functions as a Cyclin-Dependent Kinase (CDK) inhibitor.^{[1][2][3][4]} It primarily targets CDK2/Cyclin E, CDK1/Cyclin B, CDK7/Cyclin H, and CDK9/Cyclin T1.

While highly effective in vitro and in vivo, Seliciclib presents significant solubility challenges in aqueous environments due to its lipophilic purine backbone. This guide provides validated protocols for solubilizing CAS **186319-68-6**, transitioning from organic stock solutions to stable aqueous formulations suitable for cellular assays and in vivo administration.

Physicochemical Profile

Property	Data	Notes
Chemical Name	(2R)-2-[[6-(benzylamino)-9-propan-2-ylpurin-2-yl]amino]butan-1-ol	Purine analog structure
Molecular Weight	354.45 g/mol	
Appearance	White to off-white crystalline solid	
LogP	~3.2	Lipophilic; poor water solubility
pKa	~3.5 - 4.0 (Basic Nitrogen)	Solubility increases significantly at pH < 3.0
Solubility (Water)	< 0.1 mg/mL (Insoluble)	Do not dissolve directly in water
Solubility (DMSO)	~71 mg/mL (200 mM)	Recommended Stock Solvent
Solubility (Ethanol)	~53 mg/mL (150 mM)	Alternative Stock Solvent

Core Solubility Protocols

Phase 1: Preparation of Master Stock Solution

Objective: Create a stable, high-concentration stock for long-term storage. Solvent: Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol.

Protocol:

- Weighing: Accurately weigh the specific amount of Seliciclib powder (e.g., 10 mg).
- Calculation: Determine the volume required for a 50 mM or 100 mM stock.
 - Formula:
 - Example: To make 100 mM stock from 10 mg powder:
(282 µL).

- **Dissolution:** Add the calculated volume of high-grade anhydrous DMSO. Vortex vigorously for 1-2 minutes.
 - **Note:** If the solution is not clear, warm the tube to 37°C for 5 minutes or sonicate briefly (30 seconds).
- **Sterilization (Optional):** If using for cell culture, pass through a 0.22 µm PTFE (hydrophobic) syringe filter. Do not use aqueous filters (PES/Nylon) for pure DMSO.
- **Storage:** Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C (stable for 6 months) or -80°C (stable for 1 year).

Phase 2: Aqueous Dilution for In Vitro (Cellular) Assays

Objective: Dilute the hydrophobic stock into culture media without precipitating the compound.

Challenge: Seliciclib is prone to "crashing out" (precipitating) upon rapid contact with aqueous buffers at concentrations > 20 µM.

Protocol:

- **Thaw:** Thaw the DMSO stock aliquot at 37°C until fully dissolved and clear. Vortex.
- **Intermediate Dilution (Critical Step):**
 - Do not add the high-concentration stock (e.g., 100 mM) directly to the cell culture well. This causes local high concentrations and immediate precipitation.
 - Prepare a 100x or 1000x intermediate dilution in culture medium or PBS.
 - **Example:** To achieve 10 µM final concentration:
 - **Step A:** Dilute 100 mM Stock 1:100 in DMSO
1 mM Working Stock.
 - **Step B:** Dilute 1 mM Working Stock 1:100 into pre-warmed Media
10 µM Final.

- **Mixing:** Add the diluted compound to cells dropwise while swirling the plate.
- **Limit:** Keep the final DMSO concentration < 0.5% (v/v) (ideally < 0.1%) to avoid solvent toxicity.

Phase 3: Advanced Formulation for In Vivo / High-Concentration Use

Objective: Achieve high solubility (up to 2-3 mg/mL) for animal dosing (IP/Oral) using a co-solvent system. **Method:** The "10/40/5/45" Co-solvent System.^[5]

Reagents:

- DMSO^{[4][6][5][7][8][9]}
- PEG300 (Polyethylene Glycol 300)
- Tween 80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl) or ddH₂O

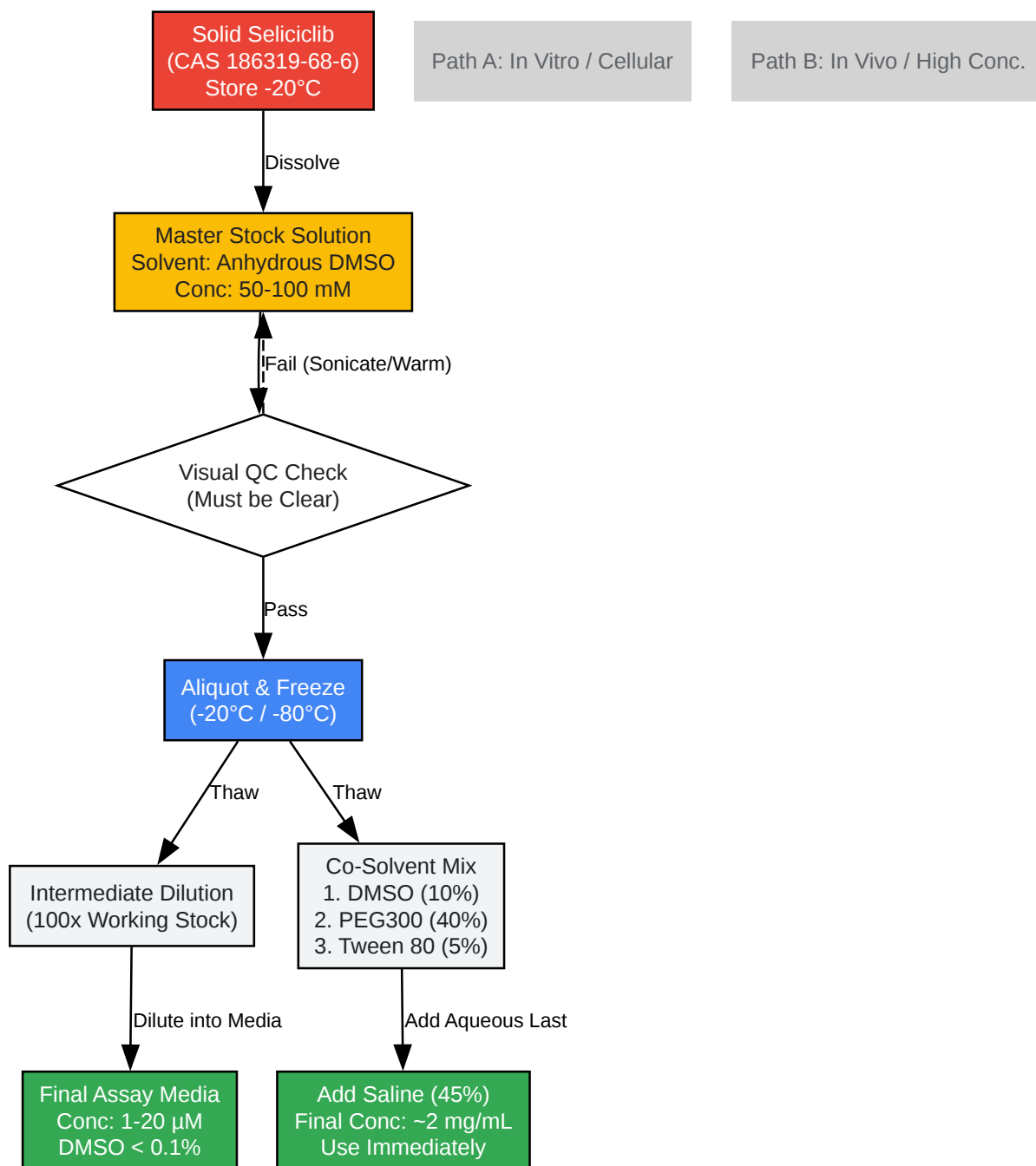
Protocol:

- **Dissolve:** Dissolve Seliciclib in DMSO (10% of final volume). Ensure it is completely clear.
- **Stabilize:** Add PEG300 (40% of final volume) to the DMSO solution. Vortex/mix until clear.
- **Emulsify:** Add Tween 80 (5% of final volume). Mix gently.
- **Dilute:** Slowly add Saline (45% of final volume) while vortexing.
 - Order of addition is critical. Adding water before PEG/Tween will cause precipitation.
- **Result:** A clear solution at approx. 2 mg/mL (approx. 5.6 mM). Use immediately; do not store this aqueous formulation.

Alternative Acidic Formulation: Seliciclib is soluble in 50 mM HCl (pH adjusted to 2.5) due to protonation of the purine ring. This is useful for specific analytical applications but may not be

suitable for all biological systems due to acidity.

Workflow Visualization



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Figure 1: Decision tree for Seliciclib solubilization, distinguishing between low-concentration cellular assays and high-concentration in vivo formulations.

Stability & Troubleshooting

Stability Data

- Solid Powder: Stable for >2 years at -20°C. Protect from light and moisture.
- DMSO Stock: Stable for 6 months at -20°C. Avoid repeated freeze-thaw cycles (max 3 cycles recommended).
- Aqueous Working Solution: Unstable. Hydrolysis and precipitation occur over time. Prepare fresh immediately before use.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Precipitation in Media	Concentration too high (>50 μ M)	Use intermediate dilution step; do not add 100 mM stock directly to media.
Precipitation in Media	Cold media used	Ensure culture media is pre-warmed to 37°C before adding compound.
Cloudy Stock Solution	Moisture in DMSO	Use fresh, anhydrous DMSO. Water content in DMSO drastically reduces solubility.
Cytotoxicity in Control	High DMSO %	Ensure final DMSO concentration is < 0.1% (or < 0.5% max). Include a "Vehicle Only" control.

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